Mass spectrometry (MS) analysis of OBP-601

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(2S,5S)-Censavudine*
CAS No.:	*634907-30-5*
Cat. No.:	*B1668375*

Get Quote

An Application Note and Protocol for the Quantitative Analysis of OBP-601 (Censavudine) in Human Plasma using LC-MS/MS

Introduction

OBP-601, also known as Censavudine or BMS-986001, is a nucleoside reverse transcriptase inhibitor (NRTI).[1][2][3][4][5][6] Initially developed for the treatment of HIV-1 infections, its therapeutic potential is now being explored for various neurodegenerative and aging-related diseases, including Amyotrophic Lateral Sclerosis (ALS) and Progressive Supranuclear Palsy.[4][6][7] OBP-601 is a derivative of stavudine and functions by inhibiting reverse transcriptase, a key enzyme in the lifecycle of retroviruses and the activity of retrotransposable elements implicated in certain pathologies.[2][4]

Given the expansion of its clinical investigation, the development of a robust, sensitive, and selective bioanalytical method for the quantification of OBP-601 in biological matrices is critical for pharmacokinetic (PK), pharmacodynamic (PD), and toxicokinetic (TK) studies. Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) has become the gold standard for quantitative bioanalysis due to its superior sensitivity, selectivity, and wide dynamic range.[8][9][10]

© 2026 BenchChem. All rights reserved.

This application note details a comprehensive protocol for the extraction and quantification of OBP-601 in human plasma using LC-MS/MS. The methodology is designed for researchers, scientists, and drug development professionals requiring accurate measurement of this promising therapeutic agent.

Principles of the LC-MS/MS Method

The power of this analytical method lies in the combination of physical separation by liquid chromatography and mass-based detection by tandem mass spectrometry.

- Liquid Chromatography (LC): The LC system separates OBP-601 from endogenous plasma components based on its physicochemical properties. A reversed-phase C18 column is employed, which retains analytes based on their hydrophobicity. A gradient elution with an organic solvent (acetonitrile) and an acidic aqueous phase (formic acid in water) ensures that OBP-601 is resolved from interfering matrix components and elutes as a sharp, symmetrical peak.

- Mass Spectrometry (MS): Following chromatographic separation, the analyte enters the mass spectrometer.

  - Ionization: Electrospray Ionization (ESI) is the technique of choice for molecules like OBP-601. ESI is a soft ionization method that uses a high voltage to create an aerosol of charged droplets, which, upon solvent evaporation, generates intact, gas-phase ions of the analyte with minimal fragmentation.[11][12][13][14] For OBP-601, ionization in positive mode is typical, forming the protonated molecule, $[M+H]^+$.

  - Tandem MS (MS/MS): A triple quadrupole mass spectrometer is used for its high selectivity and sensitivity in quantitative assays.[10] The process, known as Multiple Reaction Monitoring (MRM), involves two stages of mass filtering.[8]

    - Q1 (First Quadrupole): Isolates the specific mass-to-charge ratio (m/z) of the OBP-601 precursor ion ($[M+H]^+$).

    - q2 (Collision Cell): The selected precursor ions are fragmented by collision with an inert gas (e.g., argon).

© 2026 BenchChem. All rights reserved.

- Q3 (Third Quadrupole): Isolates a specific, stable, and abundant fragment ion (product ion).

This precursor → product ion transition is highly specific to the analyte's chemical structure, virtually eliminating interference from co-eluting compounds and ensuring trustworthy quantification even at low concentrations.[15][16]

Experimental Workflow

The overall analytical process is a multi-step procedure designed to ensure accuracy and reproducibility from sample collection to final data output.

Caption: Workflow for OBP-601 quantification in plasma.

Detailed Protocols & Methodologies

Materials and Reagents

- OBP-601 (Censavudine) reference standard
- Stable Isotope Labeled Internal Standard (SIL-IS), e.g., OBP-601-d4 (recommended for highest accuracy)
- LC-MS grade Acetonitrile (ACN)
- LC-MS grade Methanol (MeOH)
- LC-MS grade Water
- Formic Acid (FA), LC-MS grade
- Control Human Plasma (K2-EDTA)

Sample Preparation: Protein Precipitation (PPT)

Rationale: Protein precipitation is a simple, fast, and effective method for removing the majority of proteins from plasma samples, which can otherwise interfere with the analysis and foul the LC-MS system.[17] Acetonitrile is a common choice as it efficiently denatures and precipitates proteins while keeping small molecules like OBP-601 in solution.

© 2026 BenchChem. All rights reserved.

Step-by-Step Protocol:

- Label 1.5 mL polypropylene microcentrifuge tubes for blanks, calibration standards, quality controls (QCs), and unknown samples.
- Prepare a working stock solution of the Internal Standard (IS) in 50:50 ACN:Water. A typical concentration is 100 ng/mL.
- Prepare the precipitation solvent by adding the IS stock solution to ice-cold acetonitrile. For every 1 mL of ACN, add a defined volume of IS stock to achieve the desired final concentration in the sample.
- Pipette 50 µL of plasma (blank, standard, QC, or unknown) into the corresponding labeled tube.
- Add 200 µL of the ice-cold acetonitrile containing the IS to each tube. The 4:1 ratio of solvent to plasma ensures efficient protein precipitation.
- Vortex each tube vigorously for 60 seconds to ensure complete mixing and protein denaturation.
- Centrifuge the tubes at 14,000 x g for 10 minutes at 4°C. This will form a tight pellet of precipitated proteins at the bottom of the tube.
- Carefully transfer 150 µL of the clear supernatant into a 96-well plate or autosampler vials for LC-MS/MS analysis. Be careful not to disturb the protein pellet.

Liquid Chromatography (LC) Conditions

Rationale: The selected conditions provide good retention and peak shape for OBP-601. A C18 column is standard for small molecules of moderate polarity. The acidic mobile phase (0.1% formic acid) helps to protonate OBP-601, which is beneficial for both peak shape and ESI+ sensitivity.

© 2026 BenchChem. All rights reserved.

Parameter	Recommended Setting
LC System	UHPLC/HPLC system
Column	C18 Reversed-Phase (e.g., 50 x 2.1 mm, 1.8 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	5 µL
LC Gradient	Time (min)
0.0	
0.5	
3.0	
4.0	
4.1	
5.0	

Mass Spectrometry (MS) Conditions

Rationale: The parameters below are typical starting points for a triple quadrupole mass spectrometer operating in ESI positive mode. The exact MRM transitions and collision energies must be optimized empirically by infusing a standard solution of OBP-601 and its IS. OBP-601 has a molecular weight of 248.24 g/mol [2][3][18], so its protonated precursor ion $[M+H]^+$ will have an m/z of approximately 249.1.

© 2026 BenchChem. All rights reserved.

Parameter	Recommended Setting
Mass Spectrometer	Triple Quadrupole Mass Spectrometer
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	3.5 - 4.5 kV
Source Temperature	120 - 150 °C
Desolvation Gas Temp.	400 - 500 °C
Desolvation Gas Flow	800 - 1000 L/hr
Collision Gas	Argon
MRM Transitions	Compound
OBP-601	
OBP-601-d4 (IS)	

Data Analysis and Method Validation

For the protocol to be trustworthy, it must be validated. A calibration curve is prepared by spiking known amounts of OBP-601 reference standard into blank plasma. The curve is generated by plotting the peak area ratio (Analyte Peak Area / IS Peak Area) against the nominal concentration. A linear regression with $1/x^2$ weighting is typically applied.

The concentration of OBP-601 in unknown samples is calculated from this regression equation. Key validation parameters to establish method reliability include:

- Linearity and Range: The concentration range over which the assay is accurate and precise.
- Accuracy and Precision: Assessed by analyzing QC samples at multiple concentration levels (low, mid, high) on different days.
- Selectivity: Ensuring no interference from endogenous matrix components.
- Matrix Effect: Assessing ionization suppression or enhancement from the plasma matrix.[19]

© 2026 BenchChem. All rights reserved.

- Stability: Ensuring the analyte is stable during sample collection, storage, and processing.

Conclusion

This application note provides a detailed, robust, and scientifically grounded framework for the quantitative analysis of OBP-601 in human plasma. The combination of a streamlined protein precipitation protocol with the high selectivity and sensitivity of LC-MS/MS provides a reliable method suitable for regulated bioanalysis in support of clinical and preclinical drug development. The principles and specific parameters outlined herein serve as a comprehensive starting point for method implementation and validation in any bioanalytical laboratory.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. OBP-601 (Censavudine) - Pipeline | Oncolys BioPharma Inc. [oncolys.com]
- 2. medkoo.com [medkoo.com]
- 3. abmole.com [abmole.com]
- 4. TPN-101 | ALZFORUM [alzforum.org]
- 5. 2',3'-Didehydro-3'-deoxy-4'-ethynylthymidine | C12H12N2O4 | CID 3008897 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Censavudine - Transposon Therapeutics - AdisInsight [adisinsight.springer.com]
- 7. Censavudine by Transposon Therapeutics for Progressive Supranuclear Palsy: Likelihood of Approval [pharmaceutical-technology.com]
- 8. lifesciences.danaher.com [lifesciences.danaher.com]
- 9. keystonelab.com [keystonelab.com]
- 10. Small Molecules Quantitation | Proteomics [medicine.yale.edu]
- 11. Electrospray Ionisation Mass Spectrometry: Principles and Clinical Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Electrospray Ionization - Creative Proteomics [creative-proteomics.com]

© 2026 BenchChem. All rights reserved.

- 13. Electrospray ionization - Wikipedia [en.wikipedia.org]
- 14. m.youtube.com [m.youtube.com]
- 15. scribd.com [scribd.com]
- 16. Tandem Mass Spectroscopy in Diagnosis and Clinical Research - PMC [pmc.ncbi.nlm.nih.gov]
- 17. chromatographyonline.com [chromatographyonline.com]
- 18. Censavudine | 634907-30-5 [chemicalbook.com]
- 19. tecan.com [tecan.com]

- To cite this document: BenchChem. [Mass spectrometry (MS) analysis of OBP-601]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668375/docs#mass-spectrometry-ms-analysis-of-obp-601]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.